

An In-depth Technical Guide to **cis-2-tert-Butylcyclohexyl Acetate**

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Compound of Interest

Compound Name: *cis-2-tert-Butylcyclohexyl acetate*

Cat. No.: B1293820

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This technical guide provides a comprehensive overview of **cis-2-tert-Butylcyclohexyl acetate**, a significant fragrance ingredient. The document details its chemical identity, physicochemical properties, synthesis, and analytical protocols, tailored for researchers, scientists, and professionals in drug development and chemical industries.

Chemical Identity: IUPAC Name and Synonyms

The nomenclature of chemical compounds is critical for unambiguous identification in research and industry. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds.

The IUPAC name for **cis-2-tert-Butylcyclohexyl acetate** is [(1S,2S)-2-tert-butylcyclohexyl] acetate^[1]. This name precisely describes the stereochemistry of the molecule, indicating the cis relationship between the tert-butyl group and the acetate group on the cyclohexane ring. Other systematic names include (2-tert-butylcyclohexyl) acetate and [(1R,2R)-2-tert-butylcyclohexyl] acetate.

In addition to its systematic IUPAC name, **cis-2-tert-Butylcyclohexyl acetate** is known by a variety of synonyms in commercial and academic contexts. These synonyms are often historical or trivial names that have persisted in use.

A comprehensive list of synonyms includes:

- **cis-2-tert-Butylcyclohexyl acetate**

- o-tert-Butylcyclohexyl acetate
- Verdox
- Grumex
- 2-t-Butylcyclohexyl acetate
- 2-tert-Butylcyclohexanol acetate
- 1-Acetoxy-2-tert-butylcyclohexane
- 2-(1,1-Dimethylethyl)cyclohexanol acetate
- Cyclohexanol, 2-(1,1-dimethylethyl)-, acetate, cis-

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is essential for its application in various formulations and for predicting its behavior in different environments. The key properties of **cis-2-tert-Butylcyclohexyl acetate** are summarized in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₂₂ O ₂ |
| Molecular Weight | 198.30 g/mol [1] |
| Appearance | Colorless liquid or pellets/large crystals [1] |
| Boiling Point | 222.22 °C @ 760.00 mm Hg (estimated) |
| Flash Point | 196.00 °F (90.80 °C) (estimated) |
| Density | 0.941 g/cm ³ |
| Vapor Pressure | 0.103000 mmHg @ 25.00 °C (estimated) |
| logP (o/w) | 4.057 (estimated) |
| CAS Number | 20298-69-5 [1] |

Experimental Protocols

Detailed experimental protocols are fundamental for the replication of scientific findings and for process development. This section outlines the synthesis and analytical characterization of **cis-2-tert-Butylcyclohexyl acetate**.

The synthesis of **cis-2-tert-Butylcyclohexyl acetate** is typically achieved through a two-step process: the catalytic hydrogenation of o-tert-butylphenol to produce cis-2-tert-butylcyclohexanol, followed by the esterification of the alcohol with acetic anhydride.

Step 1: Catalytic Hydrogenation of o-tert-Butylphenol

This step focuses on the stereoselective synthesis of the precursor alcohol, cis-2-tert-butylcyclohexanol.

- Materials:

- o-tert-butylphenol
- Dehydrated ethanol
- Active Raney Nickel catalyst

- Procedure:

- Dissolve o-tert-butylphenol (95-105g) in dehydrated ethanol (110ml).
- Place the solution in a 500ml autoclave along with an active Raney Nickel catalyst (15-25g).
- Carry out the hydrogenation reaction at a temperature of 145-150 °C and a pressure of 55-60 kg/cm² for 3.5 hours.
- After the reaction, cool the mixture to near room temperature.
- Filter the reaction mixture to remove the catalyst.
- Recover the ethanol by distillation.

- Purify the resulting **cis-2-tert-butylcyclohexanol** by vacuum distillation.

Step 2: Esterification of **cis-2-tert-Butylcyclohexanol**

The final product is synthesized by the esterification of the intermediate alcohol.

- Materials:

- **cis-2-tert-butylcyclohexanol** (295-305g)
- Anhydrous sodium acetate (15-25g)
- Acetic anhydride (205-215g)

- Procedure:

- Combine **cis-2-tert-butylcyclohexanol**, anhydrous sodium acetate, and acetic anhydride in a flask.
- Heat the mixture under reflux at 145-150 °C for 5 hours using an electric mantle.
- After cooling, wash the reactant successively with water, a 2% NaOH solution, and a saturated common salt solution.
- Purify the final product, **cis-2-tert-Butylcyclohexyl acetate**, by vacuum fractionation to yield 370-380g.

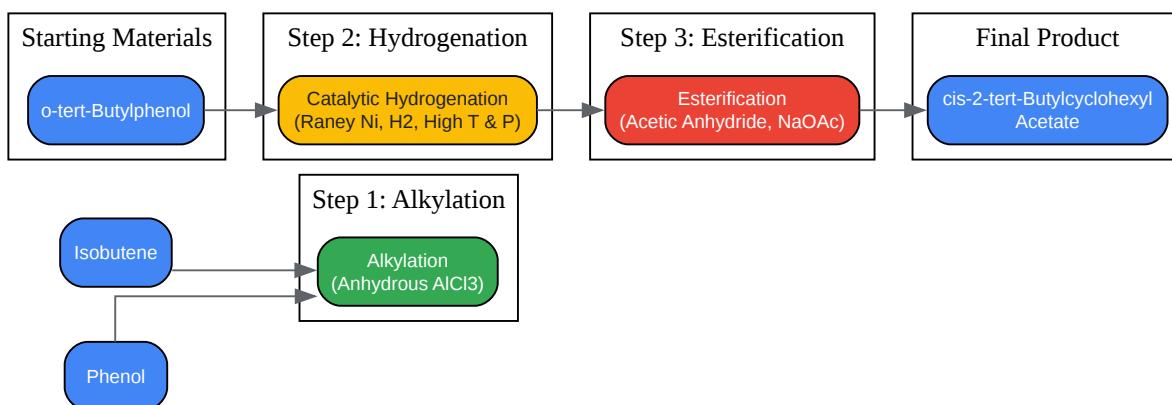
The purity and identity of the synthesized **cis-2-tert-Butylcyclohexyl acetate** can be confirmed using various analytical techniques, with Gas Chromatography-Mass Spectrometry (GC-MS) being a primary method.

- Instrumentation: A standard Gas Chromatograph coupled with a Mass Spectrometer.
- Column: A non-polar capillary column is typically used.
- Carrier Gas: Helium or Hydrogen.

- **Injection:** A small volume of the sample, diluted in a suitable solvent like dichloromethane or ethanol, is injected into the GC.
- **Temperature Program:** An appropriate temperature gradient is applied to the GC oven to separate the components of the mixture.
- **Detection:** The mass spectrometer detects the eluted compounds, providing a mass spectrum for each peak which can be compared to a library of known spectra for identification. The retention time from the gas chromatogram is also a key identifier.

Logical Workflow: Synthesis of **cis-2-tert-Butylcyclohexyl Acetate**

The synthesis of **cis-2-tert-Butylcyclohexyl acetate** follows a logical progression from starting materials to the final product. This workflow can be visualized to clearly illustrate the sequence of reactions and the key reagents involved.



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A flowchart illustrating the synthetic pathway of **cis-2-tert-Butylcyclohexyl acetate**.

This diagram outlines the multi-step synthesis process, beginning with the alkylation of phenol with isobutene to produce the key intermediate, o-tert-butylphenol. This is followed by the

catalytic hydrogenation to form cis-2-tert-butylcyclohexanol, and finally, the esterification to yield the target molecule, **cis-2-tert-Butylcyclohexyl acetate**. Each step highlights the primary reagents and conditions necessary for the transformation.

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References

- 1. 2-tert-Butylcyclohexyl acetate, cis- | C12H22O2 | CID 21116400 - PubChem [pubchem.ncbi.nlm.nih.gov]
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